

Commercial Suppliers of 5-Methoxytetradecane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methoxytetradecane

Cat. No.: B15403042

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the procurement of high-purity chemical compounds is a critical starting point for any successful study. This technical guide provides an in-depth overview of commercial suppliers for **5-Methoxytetradecane**, a key intermediate in various synthetic applications. This document outlines supplier information, available product specifications, and general protocols for handling and quality control.

Commercial Availability

5-Methoxytetradecane is available from a number of specialized chemical suppliers. The following table summarizes the offerings from several key vendors. Researchers are advised to contact the suppliers directly for the most current pricing and availability information.

Supplier	Catalog Number	Purity	Available Quantities	Notes
Biosynth	M-24732	>95% (GC)	250mg, 1g, 5g	Part of the Carbosynth product line.
BLD Pharm	BD138867	95%	1g, 5g, 25g	Certificate of Analysis available upon request.
Glentham Life Sciences	GK9801	>97.0%	1g, 5g, 25g	
Sagechem	SC-0943	97%	1g, 5g, 10g, 25g	Custom synthesis available for larger quantities.
Key Organics	AC-2374	>95%	1g, 5g	

Physicochemical Properties

While detailed experimental data for **5-Methoxytetradecane** is not extensively published, the following table includes key physical and chemical properties derived from safety data sheets of structurally similar compounds like n-tetradecane. These values should be considered as estimates.

Property	Value	Source
Molecular Formula	C15H32O	N/A
Molecular Weight	228.42 g/mol	N/A
Boiling Point	~252 - 254 °C / 485.6 - 489.2 °F @ 760 mmHg	[1]
Flash Point	~99 °C / 210.2 °F	[1][2]
Specific Gravity	~0.767	[1]
Solubility	Insoluble in water.	[1]

Experimental Protocols

Detailed, peer-reviewed synthesis and analytical protocols specifically for **5-Methoxytetradecane** are not readily available in the public domain. However, general methodologies for the synthesis of similar alkoxyalkanes and their subsequent analysis can be adapted.

General Synthetic Approach: Williamson Ether Synthesis

A common method for preparing ethers like **5-Methoxytetradecane** is the Williamson ether synthesis. This involves the reaction of an alkoxide with a primary alkyl halide.

Reactants:

- 1-Tetradecanol
- A strong base (e.g., Sodium Hydride)
- An alkylating agent (e.g., Methyl Iodide)
- Anhydrous aprotic solvent (e.g., Tetrahydrofuran)

Procedure:

- Under an inert atmosphere (e.g., Argon or Nitrogen), dissolve 1-tetradecanol in the anhydrous solvent.
- Cool the solution in an ice bath.
- Slowly add the strong base to the solution to form the alkoxide.
- Allow the reaction to stir for a specified time to ensure complete formation of the alkoxide.
- Slowly add the alkylating agent to the reaction mixture.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC or GC).
- Quench the reaction carefully with water.
- Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or distillation.

Quality Control and Analytical Methods

To ensure the identity and purity of **5-Methoxytetradecane**, a combination of analytical techniques should be employed.

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity of the compound and confirm its molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the chemical structure and confirm the position of the methoxy group.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic C-O ether linkage.

Safety, Handling, and Storage

Hazard Identification:

- May be fatal if swallowed and enters airways.
- Repeated exposure may cause skin dryness or cracking.

Handling Precautions:

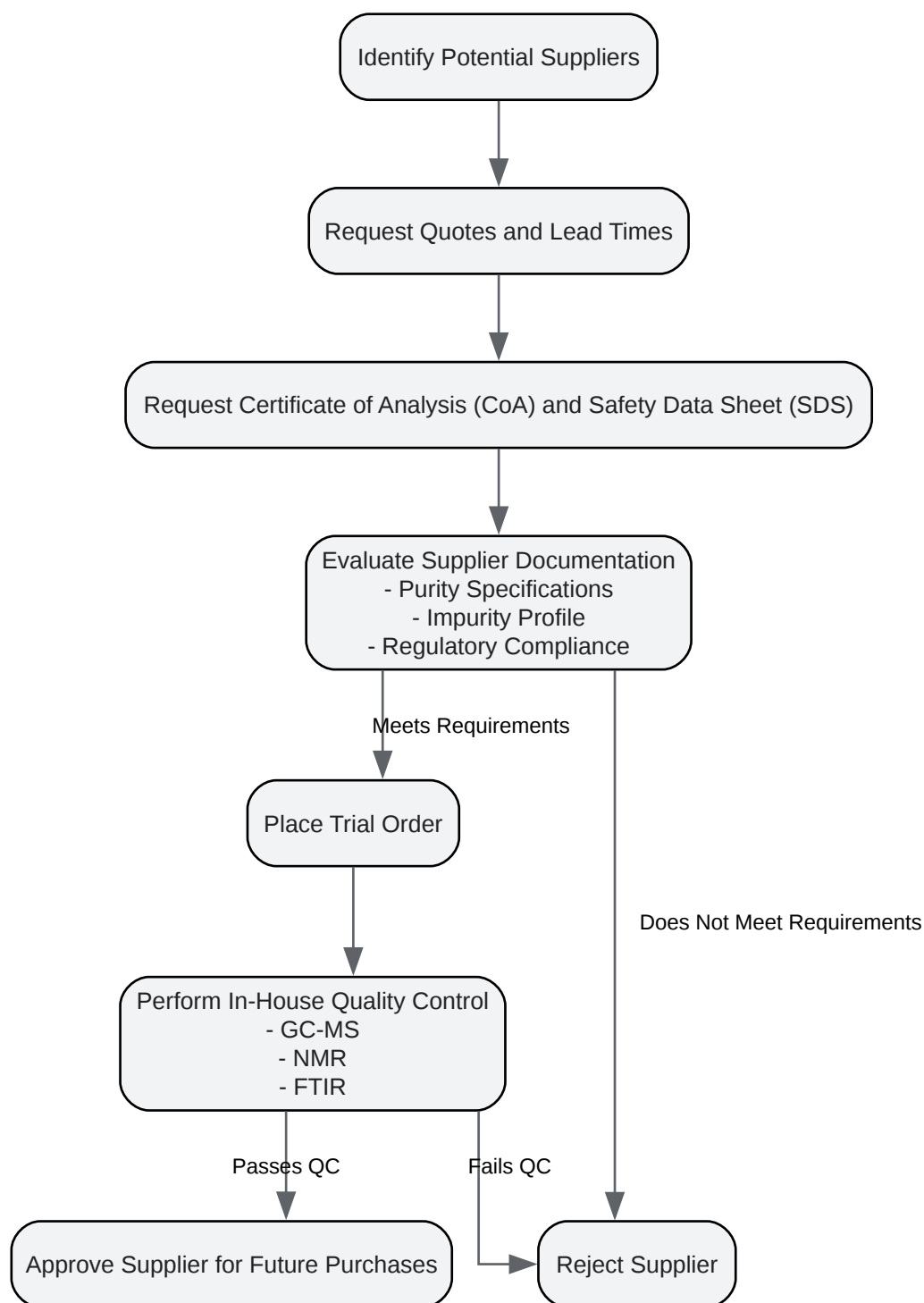
- Wear personal protective equipment, including safety glasses, gloves, and a lab coat.[\[2\]](#)
- Ensure adequate ventilation to avoid inhalation of vapors.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store locked up.[\[1\]](#)

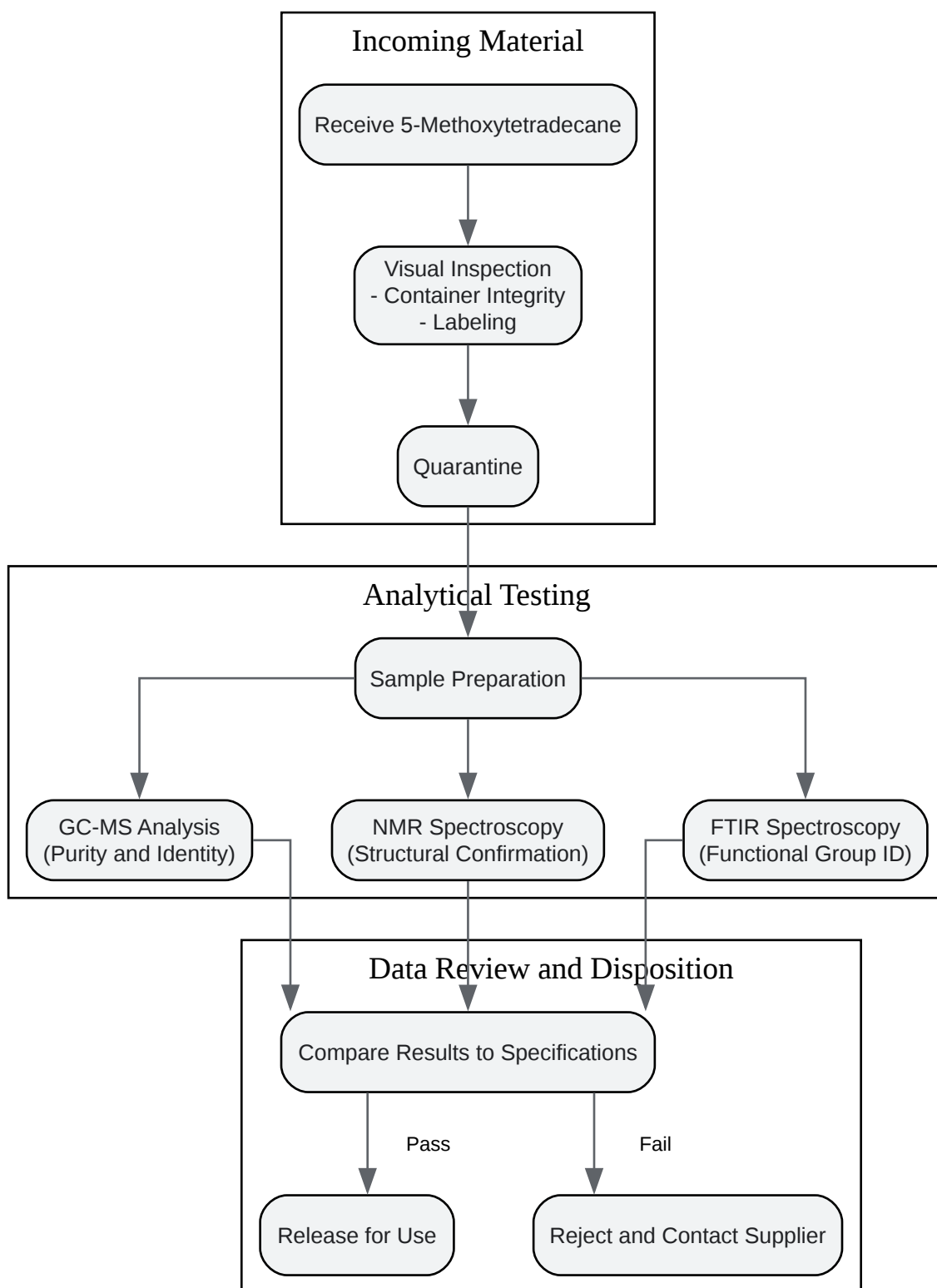
Visualized Workflows

To aid researchers in the procurement and quality assessment process, the following workflows are provided.



[Click to download full resolution via product page](#)

Caption: A logical workflow for qualifying commercial suppliers of chemical reagents.



[Click to download full resolution via product page](#)

Caption: A general quality control workflow for incoming chemical reagents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Commercial Suppliers of 5-Methoxytetradecane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15403042#commercial-suppliers-of-5-methoxytetradecane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com